

# An In-depth Technical Guide to 4-(Difluoromethoxy)-3-methoxybenzaldehyde

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## Compound of Interest

Compound Name: 4-(Difluoromethoxy)-3-methoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(Difluoromethoxy)-3-methoxybenzaldehyde**, a key intermediate in the pharmaceutical industry. This document outlines its chemical structure, physical and chemical properties, synthesis protocols, and significant applications, with a focus on its role in drug development.

## Chemical Structure and Properties

**4-(Difluoromethoxy)-3-methoxybenzaldehyde** is an aromatic aldehyde with the chemical formula  $C_9H_8F_2O_3$ .<sup>[1][2][3]</sup> Its structure features a benzene ring substituted with a difluoromethoxy group, a methoxy group, and a formyl (aldehyde) group.

Molecular Structure:

Caption: Chemical structure of **4-(Difluoromethoxy)-3-methoxybenzaldehyde**.

Table 1: Physicochemical Properties

| Property            | Value                                                       | Reference |
|---------------------|-------------------------------------------------------------|-----------|
| CAS Number          | 162401-70-9                                                 | [1][2][3] |
| Molecular Formula   | C <sub>9</sub> H <sub>8</sub> F <sub>2</sub> O <sub>3</sub> | [1][2][3] |
| Molecular Weight    | 202.15 g/mol                                                | [1][2][3] |
| Appearance          | Clear, light orange liquid or light yellow oil              | [1][2]    |
| Boiling Point       | 105-106 °C at 1 mmHg                                        | [2][4]    |
| Density             | 1.260 ± 0.06 g/cm <sup>3</sup> (Predicted)                  | [2][4]    |
| Refractive Index    | 1.5155                                                      | [2][4]    |
| Flash Point         | 113.5 °C                                                    | [4]       |
| Storage Temperature | 2-8°C, under inert atmosphere                               | [2]       |

Table 2: Spectroscopic Data

| Spectroscopy                                     | Data                                                                                                                                            | Reference |
|--------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| <sup>1</sup> H NMR (250 MHz, CDCl <sub>3</sub> ) | δ (ppm): 9.74 (s, 1H), 7.31 (d, J=1.7 Hz, 1H), 7.27 (dd, J=8.0, 1.7 Hz, 1H), 7.11 (d, J=8.0 Hz, 1H), 6.49 (t, J(F-H)=74.0 Hz, 1H), 3.76 (s, 3H) | [1]       |

## Synthesis Protocols

Several synthetic routes for **4-(Difluoromethoxy)-3-methoxybenzaldehyde** have been reported, commonly starting from vanillin (4-hydroxy-3-methoxybenzaldehyde). Below is a detailed experimental protocol based on a common method.

### Synthesis from Vanillin and Monochlorodifluoromethane

This protocol describes the synthesis via the reaction of vanillin with monochlorodifluoromethane gas in the presence of a base.

Materials:

- Vanillin (30.0 g, 0.2 mol)
- Sodium hydroxide (13.0 g, 0.325 mol)
- N,N-Dimethylformamide (DMF) (450 mL)
- Monochlorodifluoromethane gas
- Dichloromethane
- Saturated sodium carbonate solution
- Saturated brine
- Anhydrous sodium sulfate
- Water

Equipment:

- Reaction flask
- Stirrer
- Heating mantle
- Gas inlet tube
- Thermometer
- Separatory funnel
- Rotary evaporator

## Procedure:

- To a reaction flask, add DMF (450 mL), vanillin (30.0 g, 0.2 mol), and sodium hydroxide (13.0 g, 0.325 mol).[1]
- Heat the reaction mixture to 90 °C with continuous stirring for 2 hours.[1]
- Introduce monochlorodifluoromethane gas into the reaction system. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the vanillin is completely consumed.[1]
- Once the reaction is complete, stop heating and allow the mixture to cool to room temperature.[1]
- Quench the reaction by adding water (450 mL).[1]
- Extract the mixture with dichloromethane.[1]
- Wash the organic phase sequentially with saturated sodium carbonate solution and saturated brine.[1]
- Dry the organic phase over anhydrous sodium sulfate.[1]
- Concentrate the organic phase under reduced pressure to obtain 3-methoxy-4-(difluoromethoxy)benzaldehyde as a light yellow oil (yield: 31.9 g, 80%).[1][2]

## Synthesis Workflow:



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Caption: Workflow for the synthesis of **4-(Difluoromethoxy)-3-methoxybenzaldehyde**.

# Applications in Drug Development and Medicinal Chemistry

**4-(Difluoromethoxy)-3-methoxybenzaldehyde** is a crucial intermediate in the synthesis of various pharmaceuticals, most notably Roflumilast.<sup>[5]</sup> Roflumilast is a selective phosphodiesterase-4 (PDE4) inhibitor used for the treatment of chronic obstructive pulmonary disease (COPD).<sup>[5]</sup>

The incorporation of the difluoromethoxy group is a strategic approach in medicinal chemistry to enhance the properties of drug candidates.<sup>[5]</sup> This functional group can:

- **Improve Metabolic Stability:** The C-F bond is highly stable, which can slow down metabolic processes, leading to a longer drug half-life.<sup>[5]</sup>
- **Enhance Lipophilicity:** The fluorine atoms increase the lipophilicity of the molecule, which can improve its ability to cross cell membranes and reach its target.<sup>[5]</sup>
- **Modulate Receptor Binding:** The unique electronic properties of fluorine can influence the binding affinity of the molecule to its target receptor.<sup>[5]</sup>

Beyond Roflumilast, this compound serves as a versatile building block for the synthesis of other biologically active molecules targeting a range of diseases, including inflammatory conditions and neurodegenerative disorders.<sup>[5]</sup>

## Safety and Handling

**4-(Difluoromethoxy)-3-methoxybenzaldehyde** should be handled with care in a well-ventilated area.<sup>[6]</sup> It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.<sup>[6][7][8]</sup>

Precautionary Measures:

- Avoid breathing fumes, mist, spray, or vapors.<sup>[6][7][8]</sup>
- Wear protective gloves, protective clothing, eye protection, and face protection.<sup>[6][7][8]</sup>
- In case of contact with skin, wash with plenty of soap and water.<sup>[6][8]</sup>

- If in eyes, rinse cautiously with water for several minutes.[6][8]
- Store in a well-ventilated place and keep the container tightly closed.[8]

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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## References

- 1. 4-DIFLUOROMETHOXY-3-METHOXY-BENZALDEHYDE synthesis - chemicalbook [chemicalbook.com]
- 2. 4-DIFLUOROMETHOXY-3-METHOXY-BENZALDEHYDE | 162401-70-9 [chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. echemi.com [echemi.com]
- 5. nbinn.com [nbinn.com]
- 6. synquestlabs.com [synquestlabs.com]
- 7. georganics.sk [georganics.sk]
- 8. aksci.com [aksci.com]
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